

Lidocaine-d10: Structural Integrity and Bioanalytical Application

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Lidocaine d10

CAS No.: 851528-09-1

Cat. No.: B602494

[Get Quote](#)

Executive Summary

In the regulated environment of bioanalysis (GLP/GCP), the quantification of Lidocaine—a voltage-gated sodium channel blocker—requires precision that exceeds standard calibration methods. Lidocaine-d10 (N,N-diethyl-d10) serves as the gold-standard stable isotope-labeled (SIL) internal standard.^[1] Its mass shift of +10 Da provides optimal separation from the analyte's isotopic envelope while maintaining identical chromatographic retention, thereby effectively compensating for matrix effects and ionization suppression in LC-MS/MS workflows.

Chemical Identity & Physicochemical Properties

Researchers must distinguish between the Free Base (used in organic phase extractions) and the Hydrochloride Salt (water-soluble, common in commercial standards).^[1] Using the wrong molecular weight in stock solution preparation is a frequent source of quantitation error.

Table 1: Critical Chemical Data

Parameter	Lidocaine-d10 (Free Base)	Lidocaine-d10 HCl (Salt)
CAS Number	851528-09-1	1189959-13-4
Chemical Formula		
Molecular Weight	244.41 g/mol	280.87 g/mol
Exact Mass (Monoisotopic)	244.2360	244.2360 (cation only)
Appearance	White crystalline solid	White crystalline powder
Solubility	DMSO, Methanol, Ethyl Acetate	Water, Methanol
pKa	7.9 (Amine)	N/A

Structural Analysis & Isotopic Positioning

The deuterium labeling in Lidocaine-d10 is located exclusively on the two diethyl groups attached to the tertiary amine.

- IUPAC Name: 2-(Diethylamino-d10)-N-(2,6-dimethylphenyl)acetamide.[1]
- Structural Integrity: The ethyl positions are chemically stable and non-exchangeable in aqueous media, unlike protons adjacent to carbonyls or on aromatic rings which can undergo H/D exchange, compromising the internal standard's integrity.

Mass Spectrometry Mechanics: The "Why" Behind d10

The +10 Da Advantage

While d3 or d6 analogs exist, Lidocaine-d10 is preferred for high-sensitivity assays. Natural Lidocaine contains Carbon-13 isotopes.[1] The M+3 isotope of natural Lidocaine (approx. 0.1% abundance) can contribute signal to a d3 internal standard channel ("cross-talk"), artificially inflating the IS response.[1] A +10 Da shift moves the IS mass completely clear of the analyte's isotopic envelope.

Fragmentation Logic (SRM Transitions)

In Triple Quadrupole (QqQ) systems, the fragmentation pattern confirms the label position.^[1]

- Analyte (d0): Precursor 235

Product 86 (Diethylaminoethyl cation,

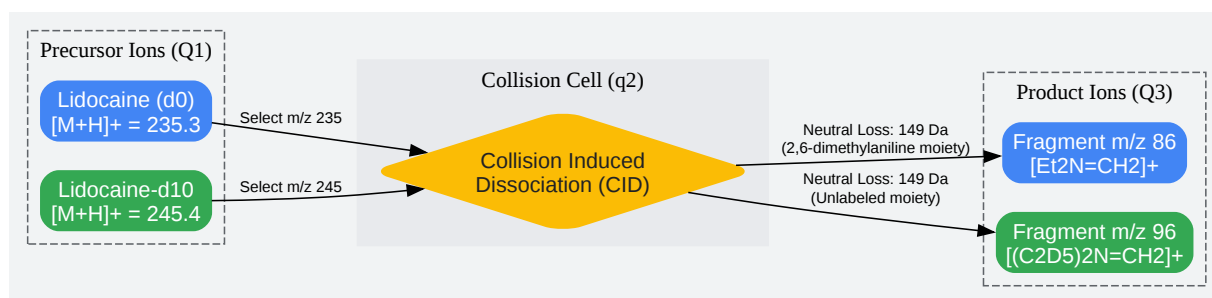
)^[1]

- Standard (d10): Precursor 245

Product 96 (Perdeuterated diethylaminoethyl cation,

)^[1]

The retention of the +10 mass shift in the product ion confirms that the deuterated ethyl groups are part of the detected fragment, ensuring high specificity.



[Click to download full resolution via product page](#)

Figure 1: MS/MS Fragmentation Pathway demonstrating the conservation of the deuterium label in the quantitation ion.

Validated Bioanalytical Protocol

This protocol utilizes Protein Precipitation (PPT), which is cost-effective and high-throughput for plasma samples.^[1] Lidocaine-d10 corrects for the variable recovery inherent in PPT.

Reagents

- Stock Solution: 1.0 mg/mL Lidocaine-d10 in Methanol.[\[1\]](#)[\[2\]](#)
- Working IS Solution: 100 ng/mL Lidocaine-d10 in Acetonitrile (precipitating agent).[\[1\]](#)

Step-by-Step Workflow

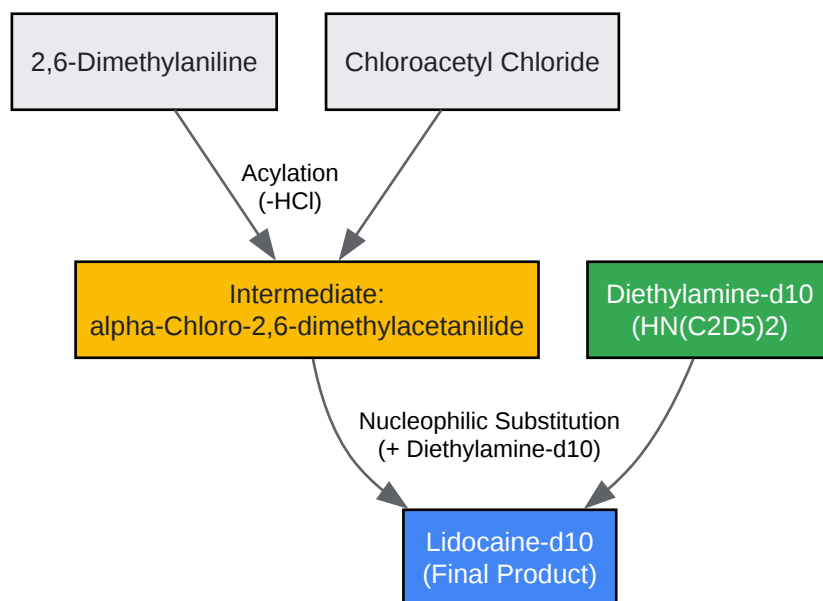
- Aliquot: Transfer 50 µL of plasma (patient/animal) into a 1.5 mL centrifuge tube or 96-well plate.
- Precipitation: Add 200 µL of Working IS Solution (Acetonitrile containing Lidocaine-d10).
 - Scientific Rationale: Adding the IS with the precipitating agent ensures the IS is present during the phase change, compensating for any entrapment of analyte in the protein pellet.
- Vortex: Mix vigorously for 30 seconds (1500 rpm).
- Centrifuge: Spin at 13,000 x g for 10 minutes at 4°C.
- Supernatant Transfer: Transfer 100 µL of supernatant to a clean vial.
- Dilution (Optional): Dilute 1:1 with Water (0.1% Formic Acid) to improve peak shape on early-eluting gradients.
- Injection: Inject 5 µL onto the LC-MS/MS.

LC-MS/MS Parameters (Thermo/Sciex Compatible)

- Column: C18 Reverse Phase (e.g., Kinetex 2.6µm C18, 50 x 2.1 mm).[\[1\]](#)
- Mobile Phase A: Water + 0.1% Formic Acid.[\[1\]](#)[\[3\]](#)
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[\[1\]](#)[\[3\]](#)
- Flow Rate: 0.4 mL/min.[\[1\]](#)
- Gradient: 5% B to 95% B over 3 minutes.

Synthesis & Quality Control

Understanding the synthesis helps in troubleshooting impurities. Lidocaine-d10 is synthesized via N-alkylation using deuterated reagents.[1]



[Click to download full resolution via product page](#)

Figure 2: Synthetic route highlighting the introduction of the isotopic label in the final substitution step.

Self-Validating QC Checks

- Isotopic Purity Check: Inject a high concentration of Lidocaine-d10 (1 µg/mL) and monitor the transition 245

86.[1]

- Pass Criteria: Signal at 86 (unlabeled fragment) should be < 0.5% of the signal at 96.[1] If high, the standard is isotopically impure (d9/d8 contaminants).[1]
- Retention Time Lock: Lidocaine-d10 and Lidocaine-d0 should co-elute. A shift > 0.05 min suggests chromatographic issues or a "deuterium isotope effect" (rare with C18, but possible).[1]

References

- National Center for Biotechnology Information. (2025).[1] PubChem Compound Summary for CID 49849768, **Lidocaine d10**. Retrieved from [[Link](#)][1]
- Galarini, R., et al. (2016).[1][3] Flexible Method for Analysis of Lidocaine and Its Metabolite in Biological Fluids. Journal of Chromatographic Science. Retrieved from [[Link](#)][1]
- Putnam, W., et al. (2019).[1] Simultaneous quantification of lidocaine and prilocaine in human plasma by LC-MS/MS. Journal of Pharmaceutical and Biomedical Analysis. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Lidocaine d10 | C14H22N2O | CID 49849768 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. Flexible Method for Analysis of Lidocaine and Its Metabolite in Biological Fluids - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Lidocaine-d10: Structural Integrity and Bioanalytical Application]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b602494/docs#lidocaine-d10-structural-integrity-and-bioanalytical-application>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)